

Molecular weight and formula of diethyl naphthalene-2,6-dicarboxylate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Diethyl naphthalene-2,6-dicarboxylate*

Cat. No.: *B096965*

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An In-depth Technical Guide to Diethyl Naphthalene-2,6-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **diethyl naphthalene-2,6-dicarboxylate**. It also explores the broader biological activities associated with naphthalene dicarboxylate derivatives, offering valuable insights for professionals in research and drug development.

Core Compound Specifications

Diethyl naphthalene-2,6-dicarboxylate is the diethyl ester of naphthalene-2,6-dicarboxylic acid. While less common than its dimethyl counterpart, it serves as a significant building block in polymer chemistry and a potential scaffold in medicinal chemistry.

Data Presentation: Quantitative Summary

Property	Value	Source
Chemical Formula	C ₁₆ H ₁₆ O ₄	[1]
Molecular Weight	272.30 g/mol	[2]
CAS Number	15442-73-6	[1][2]

Synthesis and Experimental Protocols

The primary route for synthesizing **diethyl naphthalene-2,6-dicarboxylate** is through the Fischer esterification of 2,6-naphthalenedicarboxylic acid with ethanol in the presence of an acid catalyst. While a specific, peer-reviewed protocol for the diethyl ester is not readily available in the literature, the following procedure is adapted from established methods for the synthesis of similar dialkyl esters, such as dimethyl 2,6-naphthalenedicarboxylate.

Experimental Protocol: Synthesis via Fischer Esterification

Objective: To synthesize **diethyl naphthalene-2,6-dicarboxylate** from 2,6-naphthalenedicarboxylic acid and ethanol.

Materials:

- 2,6-Naphthalenedicarboxylic acid
- Anhydrous ethanol (in large excess, to serve as both reactant and solvent)
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)
- Deionized water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask, suspend 2,6-naphthalenedicarboxylic acid in a large excess of anhydrous ethanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the stirred suspension.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain reflux for several hours (typically 12-24 hours) to drive the equilibrium towards the ester product. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Solvent Removal:** Remove the excess ethanol using a rotary evaporator.
- **Extraction:** Dissolve the residue in an organic solvent such as diethyl ether. Transfer the solution to a separatory funnel and wash it sequentially with deionized water and a saturated sodium bicarbonate solution to neutralize the acidic catalyst. Finally, wash with brine.
- **Drying and Evaporation:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude **diethyl naphthalene-2,6-dicarboxylate**.

- Purification: The crude product can be further purified by recrystallization from a suitable solvent (e.g., ethanol or a hexane/ethyl acetate mixture) or by column chromatography.

Analytical Methodologies

The characterization and quantification of **diethyl naphthalene-2,6-dicarboxylate** can be achieved using standard analytical techniques employed for similar aromatic esters.

Experimental Protocol: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To identify and quantify **diethyl naphthalene-2,6-dicarboxylate**.

Instrumentation: A standard Gas Chromatograph coupled with a Mass Spectrometer.

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- GC Conditions (Typical):
 - Column: A non-polar or medium-polarity capillary column (e.g., HP-5ms, DB-5).
 - Injector Temperature: 250-280 °C.
 - Oven Program: Start at a lower temperature (e.g., 100 °C), hold for 1-2 minutes, then ramp up to a higher temperature (e.g., 280-300 °C) at a rate of 10-20 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
- Data Analysis: The identity of the compound can be confirmed by its retention time and the fragmentation pattern in the mass spectrum. Quantification can be performed using an

internal or external standard method.

Experimental Protocol: Analysis by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity and concentration of **diethyl naphthalene-2,6-dicarboxylate**.

Instrumentation: A standard HPLC system with a UV detector.

Procedure:

- Sample Preparation: Dissolve the sample in the mobile phase or a compatible solvent.
- HPLC Conditions (Typical):
 - Column: A reverse-phase C18 column.
 - Mobile Phase: A gradient of acetonitrile and water is commonly used.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detection at a wavelength where the naphthalene chromophore absorbs strongly (e.g., around 254 nm).
- Data Analysis: The purity is determined by the peak area percentage. Quantification is achieved by comparing the peak area to a calibration curve generated from standards of known concentration.

Biological Context and Signaling Pathways

While specific biological activities for **diethyl naphthalene-2,6-dicarboxylate** are not extensively documented, the broader class of naphthalene derivatives has been shown to possess various pharmacological properties, including anti-inflammatory and cytotoxic effects.

Many naphthalene derivatives exert their anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response, such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.^{[1][3]}

Logical Relationship: General Anti-Inflammatory Action of Naphthalene Derivatives

Caption: General signaling pathway for the anti-inflammatory action of naphthalene derivatives.

Workflow: Drug Discovery and Development Process

Caption: A generalized workflow for the drug discovery and development process.

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- To cite this document: BenchChem. [Molecular weight and formula of diethyl naphthalene-2,6-dicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096965#molecular-weight-and-formula-of-diethyl-naphthalene-2-6-dicarboxylate]

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